

Technical Guide: 2-Azido-2-deoxy-D-galactose in Metabolic Oligosaccharide Engineering

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Compound of Interest

Compound Name: 2-Azido-2-deoxy-D-galactose

CAS No.: 68733-26-6

Cat. No.: B1291868

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Abstract

This technical guide provides a comprehensive physicochemical and operational profile of **2-Azido-2-deoxy-D-galactose** (GalNAz precursor), a non-canonical monosaccharide analog used to probe mucin-type O-linked glycosylation. Designed for researchers in glycobiology and drug development, this document details molecular specifications, solubility limits, and the metabolic salvage pathway mechanisms that enable its incorporation into cellular glycans. It critically compares the free sugar form against its peracetylated derivative (Ac₄GalNAz), offering evidence-based protocols for metabolic labeling and bioorthogonal "click" chemistry detection.

Physicochemical Profile & Solubility Data

For effective experimental design, it is critical to distinguish between the free sugar (**2-Azido-2-deoxy-D-galactose**) and its peracetylated derivative (Ac₄GalNAz). While the free sugar is the core metabolic unit, the peracetylated form is the industry standard for live-cell labeling due to superior membrane permeability.

Comparative Molecular Specifications

Property	2-Azido-2-deoxy-D-galactose (Free Sugar)	Ac ₄ GalNAz (Peracetylated Derivative)
CAS Number	68733-26-6	653600-56-7
Formula	C ₆ H ₁₁ N ₃ O ₅	C ₁₄ H ₁₉ N ₃ O ₉
Molecular Weight	205.17 g/mol	373.32 g/mol
Appearance	White to off-white crystalline solid	White to off-white solid
Cell Permeability	Low (Requires active transport)	High (Passive diffusion)
Primary Application	Chemoenzymatic synthesis; Bacterial labeling	Mammalian cell metabolic labeling

Solubility & Stability Data

Solvent	Solubility Limit (Approx.)	Preparation Notes
Water	~10–50 mg/mL	Soluble. Ideal for in vitro enzymatic assays.
DMSO	> 20 mg/mL	Preferred Stock Solvent. Stable at -20°C for >6 months.
Ethanol	~1–5 mg/mL	Lower solubility; often used for sterilization before cell addition.
PBS (pH 7.4)	~10 mg/mL	Prepare fresh; do not store long-term to prevent hydrolysis.

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Expert Insight: For cell culture experiments, prepare a 10 mM or 50 mM stock solution of Ac₄GalNAz in anhydrous DMSO. Store aliquots at -20°C. Avoid repeated freeze-thaw cycles to prevent azide decomposition or acetyl group hydrolysis.

Metabolic Incorporation Mechanism[2]

Understanding the Leloir Salvage Pathway is essential for interpreting labeling results. **2-Azido-2-deoxy-D-galactose** acts as a bioisostere of N-acetylgalactosamine (GalNAc).

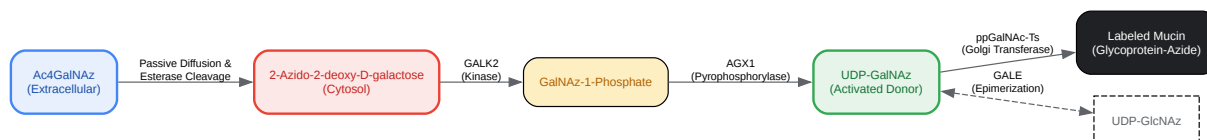
Mechanism of Action

- **Entry:**Ac₄GalNAz passively diffuses across the plasma membrane. Intracellular non-specific esterases remove the acetyl groups, releasing free **2-Azido-2-deoxy-D-galactose**.
- **Activation:** The kinase GALK2 phosphorylates the sugar to GalNAz-1-phosphate.
- **Nucleotide Charging:**AGX1 (UDP-GalNAc pyrophosphorylase) converts it to the high-energy donor UDP-GalNAz.
- **Incorporation:** Golgi-resident ppGalNAc-Transferases (GalNAc-Ts) transfer the GalNAz moiety onto Serine/Threonine residues of nascent polypeptides, initiating mucin-type O-glycosylation.

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Critical Caveat (Epimerization): The enzyme GALE (UDP-galactose-4-epimerase) can interconvert UDP-GalNAz and UDP-GlcNAz. Consequently, GalNAz labeling may occasionally mark N-linked glycans or O-GlcNAc modifications, not just O-GalNAc mucins.

Pathway Visualization



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Figure 1: The metabolic salvage pathway converting the precursor Ac4GalNAz into an activated nucleotide sugar for glycoprotein incorporation.

Experimental Protocols

Protocol A: Metabolic Labeling of Adherent Cells

Target: Mammalian cell lines (e.g., HeLa, CHO, HEK293).

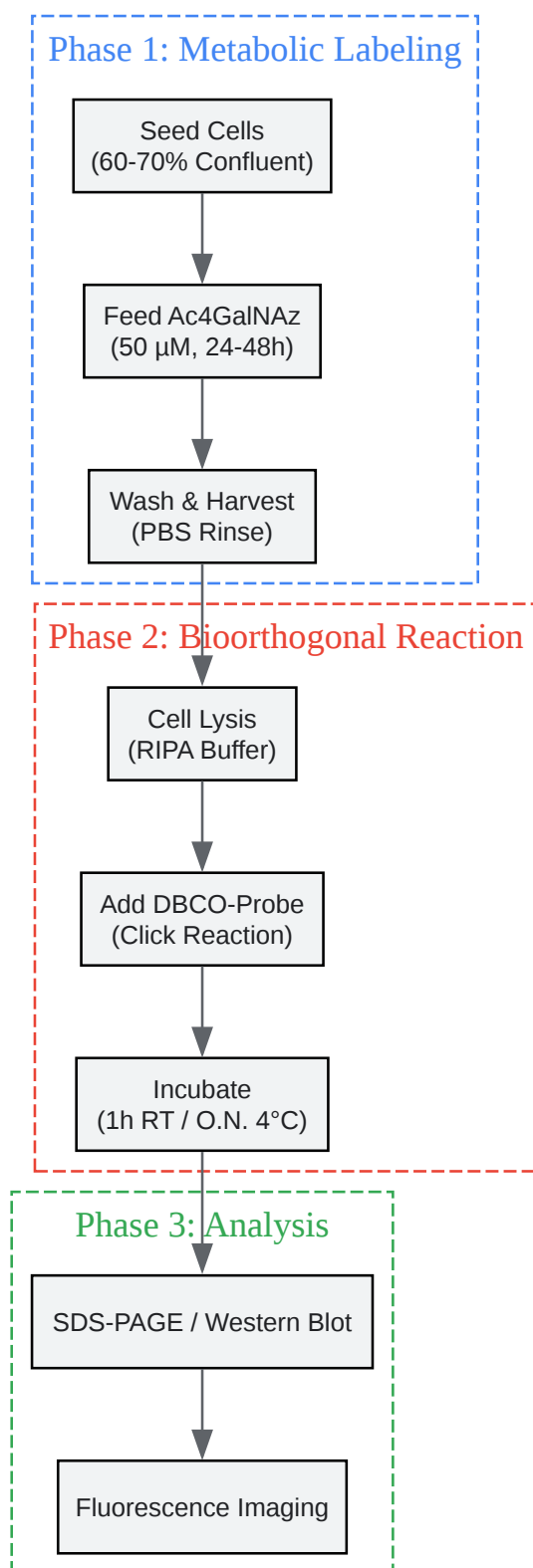
- Seeding: Plate cells in complete media (e.g., DMEM + 10% FBS) to reach 60–70% confluency on the day of labeling.
- Preparation: Dilute the Ac4GalNAz DMSO stock (10 mM) directly into warm culture media to a final concentration of 50 μ M.
 - Control: Prepare a vehicle control with an equivalent volume of DMSO (0.5% v/v).
- Incubation: Replace growth media with the GalNAz-supplemented media. Incubate for 24–48 hours at 37°C / 5% CO₂.
 - Note: Longer incubation increases signal but may affect cell physiology.
- Harvest: Wash cells 2x with cold PBS (pH 7.4) to remove unincorporated sugar.

Protocol B: Copper-Free Click Chemistry Detection (SPAAC)

Target: Lysate analysis via Western Blot or Flow Cytometry.

- Lysis: Lyse cells in RIPA buffer containing protease inhibitors. Clarify by centrifugation (14,000 x g, 10 min, 4°C).
- Reaction Setup:
 - Protein Lysate: 50–100 µg (in 50 µL volume).
 - Detection Reagent: DBCO-Fluorophore (e.g., DBCO-Cy5) or Phosphine-FLAG.
 - Final Probe Concentration: 20–50 µM.
- Incubation: Incubate for 1 hour at Room Temperature or Overnight at 4°C with rotation. Protect from light.
- Analysis:
 - SDS-PAGE: Load directly. (Note: DBCO adds mass; shifts may be observed).
 - Flow Cytometry: Wash cells (if intact) to remove excess probe before analysis.

Workflow Visualization



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Figure 2: Step-by-step experimental workflow for metabolic labeling and detection.

Troubleshooting & Best Practices

Signal-to-Noise Ratio

- Issue: High background fluorescence.
- Solution: Reduce probe concentration (down to 10 μM) or increase washing steps after the click reaction. If using Copper-Catalyzed Click (CuAAC), ensure the copper catalyst concentration is optimized to prevent protein precipitation.

Toxicity

- Issue: Cell detachment or death.
- Solution: Azides can be toxic at high concentrations. Do not exceed 100 μM for Ac₄GalNAz. If toxicity persists, reduce to 10–25 μM and extend incubation time.

Competition

- Insight: High concentrations of glucose or native GalNAc in the media can outcompete GalNAz for uptake and incorporation. Use standard glucose media (not high glucose) if labeling efficiency is low.

References

- Hang, H. C., Yu, C., Kato, D. L., & Bertozzi, C. R. (2003). A metabolic labeling approach toward proteomic analysis of mucin-type O-linked glycosylation. *Proceedings of the National Academy of Sciences (PNAS)*.^[1] Retrieved from [[Link](#)]
- Boyce, M., et al. (2011). Metabolic chemical reporters of glycans exhibit cell-type selective metabolism and glycoprotein labeling. *ACS Chemical Biology*. Retrieved from [[Link](#)]

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Sources

- [1. pure.mpg.de \[pure.mpg.de\]](https://pure.mpg.de)
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